

Standard operating procedure for dissolving 5'-O-Dmt-n6-bz-ppa

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Compound of Interest

Compound Name: 5'-O-Dmt-n6-bz-ppa

Cat. No.: B14079029

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Standard Operating Procedure for the Dissolution and Handling of **5'-O-DMT-N6-Bz-PPA**

Introduction

5'-O-DMT-N6-Bz-PPA (N6-Benzoyl-5'-O-DMT-8-aza-7-deaza-2'-deoxyadenosine) is a highly specialized, protected modified nucleoside[1]. The 8-aza-7-deaza purine modification fundamentally alters the electron density and hydrogen-bonding network of the nucleobase, making it a critical building block for synthesizing universal bases, DNAzymes, and nuclease-resistant aptamers[2]. Because this specific compound lacks a 3'-phosphoramidite moiety, its primary downstream applications involve either phosphorylation (to create a monomer for automated solid-phase synthesis) or direct attachment to a solid support (e.g., Controlled Pore Glass via a succinate linker).

PART 1: Physicochemical Profiling & Causality of Solvent Selection

To design a self-validating dissolution protocol, one must understand the causality behind the compound's structural modifications and how they dictate solvent compatibility:

- **5'-O-Dimethoxytrityl (DMT) Group:** This bulky group imparts extreme lipophilicity, making the compound highly soluble in aprotic organic solvents like Dichloromethane (DCM), Acetonitrile (ACN), and Tetrahydrofuran (THF)[3]. Crucially, DMT is highly acid-labile. Even trace acidity in unneutralized solvents will prematurely cleave this group.
- **N6-Benzoyl (Bz) Group:** Protects the exocyclic amine of the adenine analog from unwanted side reactions during phosphitylation. It remains stable during neutral or mildly basic dissolution but requires strongly basic conditions (e.g., aqueous ammonia at 55°C) for final oligonucleotide deprotection.
- **8-Aza-7-Deaza Core:** Modifies the base-stacking properties and fluorescence of the nucleoside[2]. While it does not significantly alter macroscopic solubility, it dictates the downstream coupling efficiency during automated synthesis.

Table 1: Physicochemical Properties & Solubility Profile

Property	Value / Characteristic
Chemical Name	N6-Benzoyl-5'-O-DMT-8-aza-7-deaza-2'-deoxyadenosine
CAS Number	119803-27-9[1]
Molecular Formula	C38H35N5O6[1]
Molecular Weight	657.71 g/mol [1]
Solubility (Organic)	Highly soluble in DCM, ACN, THF, Pyridine, DMF[3]
Solubility (Aqueous)	Insoluble (requires DMSO/surfactant cascade) [4]
Moisture Sensitivity	High (water quenches downstream phosphitylation)

PART 2: Standard Operating Procedures (SOPs)

Protocol A: Dissolution for Phosphitylation (Anhydrous Organic Phase)

This protocol prepares the nucleoside for conversion into a 3'-phosphoramidite. Expertise Insight: Moisture must be rigorously excluded. Water will violently react with the phosphitylating reagent (e.g., 2-cyanoethyl N,N-diisopropylchlorophosphoramidite), forming unreactive H-phosphonate species that ruin the synthesis.

Step-by-Step Methodology:

- **Desiccation:** Transfer the required mass of **5'-O-DMT-N6-Bz-PPA** into a flame-dried, round-bottom flask. Co-evaporate with 2 × 5 mL of anhydrous pyridine to azeotropically remove crystal-bound water.
- **Purging:** Seal the flask with a rubber septum. Apply high vacuum for 2 hours, then backfill with ultra-high-purity Argon (or N₂). Repeat the vacuum/Argon cycle three times.
- **Solvent Addition:** Inject anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF) through the septum to achieve a concentration of 0.1 M to 0.2 M.
- **Self-Validation (Quality Control):** Observe the solution. It must remain colorless to pale yellow. Trustworthiness Check: If the solution turns bright orange or red, trace acid in the solvent has cleaved the DMT cation. Discard the solution immediately, neutralize your solvent over basic alumina, and restart.
- **Reagent Addition:** Inject 2.5 equivalents of N,N-Diisopropylethylamine (DIPEA), followed dropwise by 1.2 equivalents of the phosphitylating reagent at 0°C.

Protocol B: Aqueous Cascade for Biological/In Vitro Screening

If the nucleoside is being tested directly in biological assays (e.g., as a convertible nucleoside analog), it must be transitioned into an aqueous-compatible vehicle without precipitating[4].

Step-by-Step Methodology:

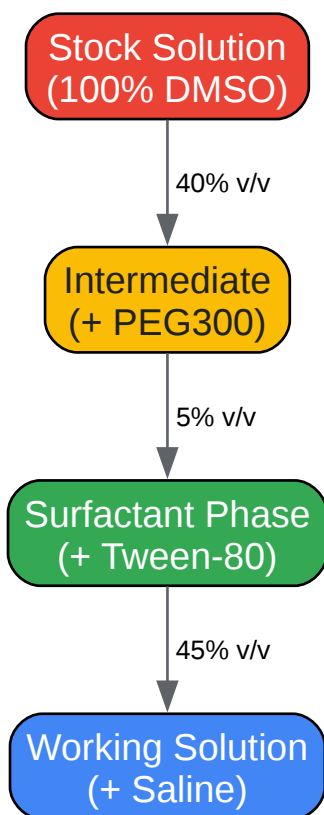
- **Primary Stock:** Dissolve the compound in 100% molecular-biology grade DMSO to a concentration of 20.8 mg/mL. Sonicate for 5 minutes until strictly clear.
- **Co-Solvent Addition:** To prepare 1 mL of working solution, transfer 100 µL of the DMSO stock into a sterile vial. Add 400 µL of PEG300. Vortex for 30 seconds[4].
- **Surfactant Phase:** Add 50 µL of Tween-80. Vortex vigorously. The surfactant prevents the highly lipophilic DMT group from inducing aggregation[4].
- **Aqueous Dilution:** Slowly add 450 µL of sterile Saline (0.9% NaCl) dropwise while vortexing[4].
- **Self-Validation:** The final solution (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) must be optically clear. Any turbidity indicates micro-precipitation, requiring a higher DMSO/PEG ratio.

PART 3: Mechanistic Workflows & Visualization



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Workflow of **5'-O-DMT-N6-Bz-PPA** from dissolution to oligonucleotide synthesis.



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Stepwise solvent cascade for preparing aqueous-compatible screening solutions.

References

- Seela, F., Zhang, Y., Xu, K., & Eickmeier, H. (2005). "7-Vinyl-8-aza-7-deaza-2'-deoxyadenosine monohydrate". Acta Crystallographica Section C, 61(Pt 1), o60-2. URL: [\[Link\]](#)

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Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]

- [2. 7-Vinyl-8-aza-7-deaza-2'-deoxyadenosine monohydrate - PubMed](#)
[pubmed.ncbi.nlm.nih.gov]
- [3. pdf.benchchem.com](#) [pdf.benchchem.com]
- [4. medchemexpress.com](#) [medchemexpress.com]
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